

physical and chemical properties of 2-Chloro-5-nitrobenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzotrifluoride

Cat. No.: B146372

[Get Quote](#)

An In-depth Technical Guide to 2-Chloro-5-nitrobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-5-nitrobenzotrifluoride, with CAS number 777-37-7, is a polysubstituted aromatic organic compound.^[1] Its molecular structure, featuring a trifluoromethyl group, a nitro group, and a reactive chlorine atom on a benzene ring, makes it a highly versatile intermediate in organic synthesis.^{[1][2]} This guide provides a comprehensive overview of its physical and chemical properties, synthesis protocols, applications, and safety information, tailored for professionals in research and development. The presence of electron-withdrawing groups and the trifluoromethyl moiety imparts unique reactivity and desirable characteristics for the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical industries.^{[2][3]}

Core Properties and Identification

The fundamental physical and chemical characteristics of **2-Chloro-5-nitrobenzotrifluoride** are summarized below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Table 1: Physical Properties

Property	Value
Physical Form	White or Colorless to Yellow powder, lump, or clear liquid[4]
Melting Point	20.0 to 23.0 °C[4]
Boiling Point	108 °C at 10 mmHg[1][4][5]
Density	1.527 g/mL at 25 °C[1][5]
Refractive Index (n _{20/D})	1.508[5]
Flash Point	99 °C (210.2 °F) - closed cup[5]

Table 2: Chemical Identifiers

Identifier	Value
Molecular Formula	C ₇ H ₃ ClF ₃ NO ₂ [6][7][8]
Molecular Weight	225.55 g/mol [5][7]
CAS Number	777-37-7[5][7]
IUPAC Name	1-chloro-4-nitro-2-(trifluoromethyl)benzene[7]
Synonyms	2-Chloro-5-nitro- α,α,α -trifluorotoluene, 4-Nitro-2-(trifluoromethyl)chlorobenzene[5][7]
InChI	1S/C7H3ClF3NO2/c8-6-2-1-4(12(13)14)3-5(6)7(9,10,11)/h1-3H[5]
InChIKey	HQROXDLWVGFPDE-UHFFFAOYSA-N[5][7]
SMILES	C1=CC(=C(C=C1--INVALID-LINK--[O-])C(F)(F)F)Cl[7]

Synthesis Protocol

2-Chloro-5-nitrobenzotrifluoride is commonly synthesized via the nitration of 2-chlorobenzotrifluoride. A continuous-flow synthesis method has been reported, which offers

enhanced control and efficiency over traditional batch processes.[9]

Experimental Protocol: Nitration of 2-Chlorobenzotrifluoride[1][4][13]

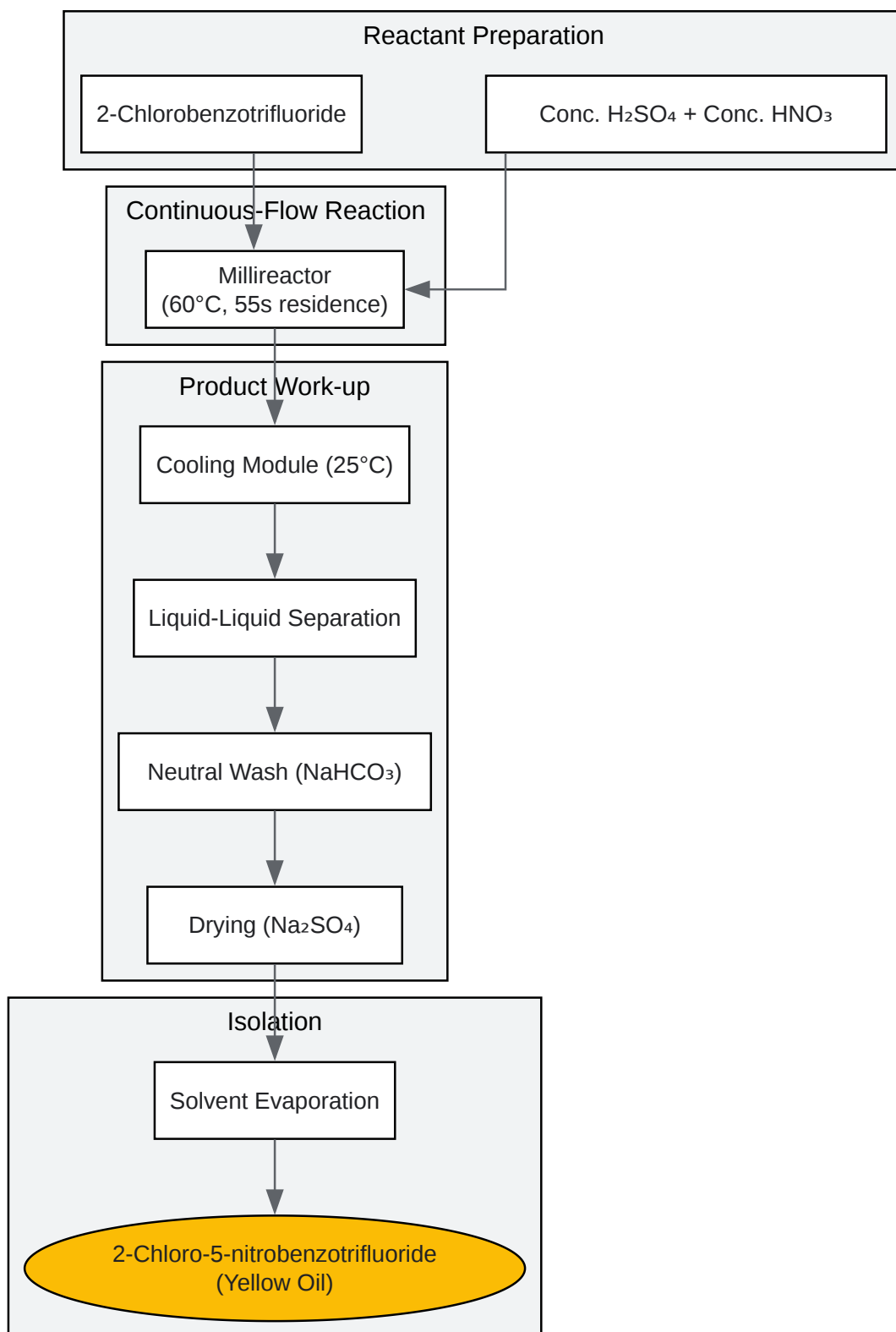
Materials and Equipment:

- 2-Chlorobenzotrifluoride (o-chlorobenzotrifluoride)
- Concentrated sulfuric acid (H_2SO_4)
- Concentrated nitric acid (HNO_3)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous sodium sulfate (Na_2SO_4)
- Continuous-flow millireactor system with preheating modules and a cooling module
- Flow pumps
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation: Add 400 g of 2-chlorobenzotrifluoride to a designated feedstock container connected to a preheating module. In a separate preheating module, mix concentrated sulfuric acid and concentrated nitric acid.[10]
- Reaction:
 - Set the reaction temperature to 60°C .[1][4]
 - Using flow pumps, introduce the reactants into the reaction module at the following rates:

- 2-Chlorobenzotrifluoride: 15 mL/min[1][4]
- Concentrated sulfuric acid: 18 mL/min[1][4]
- Concentrated nitric acid: 11.5 mL/min[1][4]
- Maintain a molar ratio of 2-chlorobenzotrifluoride to nitric acid of 1:1.2 and a mass ratio of concentrated nitric acid to concentrated sulfuric acid of 1:4.0.[1][4]
- The reaction residence time is approximately 55 seconds.[1][4]
- Work-up:
 - The reaction mixture exiting the reactor is passed through a cooling module set to 25°C.[1][4]
 - Collect the cooled reaction solution and perform a liquid-liquid separation.[1][4]
 - Extract the acidic aqueous phase with 270 mL of dichloromethane and combine the organic phases.[1][4]
 - Wash the combined organic phase with a saturated sodium bicarbonate solution until it is neutral.[1][4]
 - Dry the organic phase over anhydrous sodium sulfate.[1][4]
- Isolation:
 - Remove the solvent (dichloromethane) by evaporation under reduced pressure.[1][4]
 - This procedure yields the product as a yellow oil with a reported yield of 96.13% and a purity of 99.29%.[1][4]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Chloro-5-nitrobenzotrifluoride**.

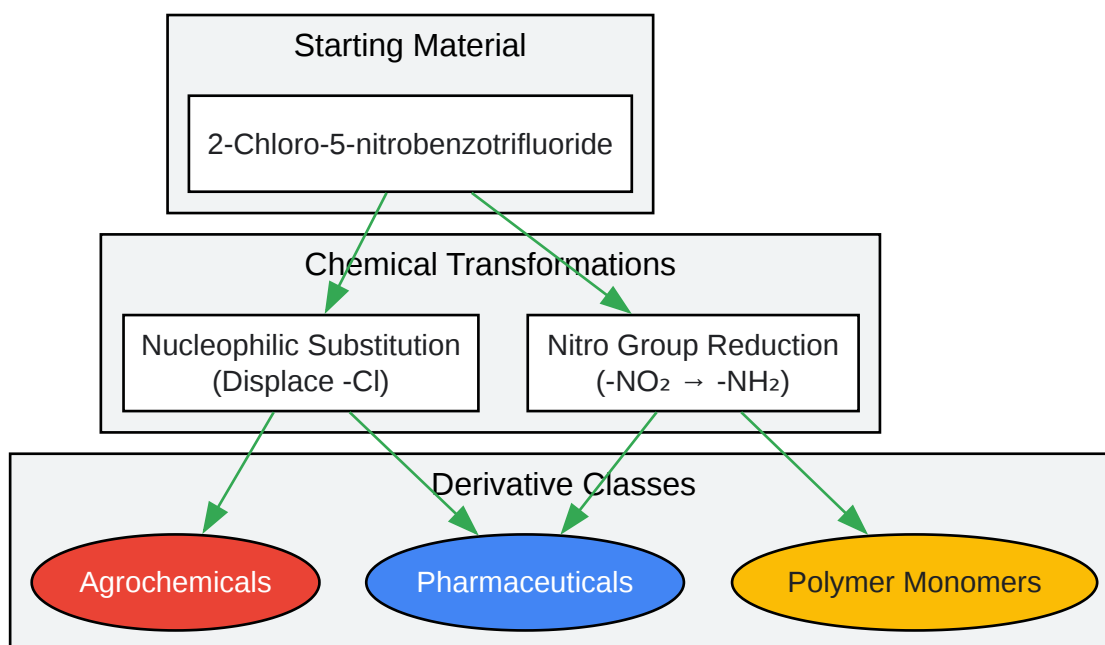
Applications in Synthesis

The unique substitution pattern of **2-Chloro-5-nitrobenzotrifluoride** makes it a valuable building block for more complex molecules. Its primary utility lies in its role as a chemical intermediate.^[2]^[3]

- **Pharmaceutical Intermediates:** It serves as a precursor in the synthesis of active pharmaceutical ingredients (APIs). The trifluoromethyl group is a common feature in modern pharmaceuticals, known to enhance metabolic stability and lipophilicity.^[2]
- **Agrochemicals:** It is an essential building block for creating effective pesticides, herbicides, and fungicides.^[3] The trifluoromethyl group can increase the biological activity of these agricultural products.^[3]
- **Advanced Materials:** The compound is used to prepare diamine monomers containing trifluoromethyl groups. These monomers are then polymerized to create soluble polyimides, which are high-performance polymers with various industrial applications.^[1]

The reactivity of the molecule allows for several key transformations:

- **Nucleophilic Aromatic Substitution:** The chlorine atom can be displaced by various nucleophiles.
- **Reduction of the Nitro Group:** The nitro group can be reduced to an amine (NH₂), which opens pathways to a wide range of derivatives, including amides, ureas, and other nitrogen-containing functionalities.



[Click to download full resolution via product page](#)

Caption: Role as a versatile chemical intermediate in synthesis.

Spectroscopic Data

Spectroscopic analysis is essential for confirming the structure and purity of **2-Chloro-5-nitrobenzotrifluoride**. While raw spectral data is not provided in the cited literature, the availability of various spectroscopic analyses has been noted.

- NMR Spectroscopy: ¹H NMR, ¹³C NMR, and ¹⁹F NMR spectra are available for this compound.[7][11] These techniques are crucial for elucidating the carbon-hydrogen framework and confirming the presence and environment of the fluorine atoms.
- Mass Spectrometry (MS): GC-MS data is available, which can be used to determine the molecular weight (m/z 225) and fragmentation pattern, further confirming the compound's identity.[7]
- Infrared (IR) Spectroscopy: IR spectra can identify characteristic functional groups, such as the nitro group (strong absorptions typically around 1530 cm⁻¹ and 1350 cm⁻¹) and C-Cl and C-F bonds.[7]

- UV-Vis Spectroscopy: UV-Vis spectra provide information about the electronic transitions within the molecule.^[7]

Safety and Handling

2-Chloro-5-nitrobenzotrifluoride is a hazardous chemical and requires careful handling in a laboratory or industrial setting. Appropriate personal protective equipment (PPE) and engineering controls should always be used.

Table 3: GHS Hazard Information

Category	Classification
Pictogram	GHS07 (Exclamation Mark) ^[12]
Signal Word	Warning ^{[5][12]}
Hazard Statements	H302: Harmful if swallowed. ^{[7][12]} H315: Causes skin irritation. ^{[7][12]} H319: Causes serious eye irritation. ^{[7][12]} H335: May cause respiratory irritation. ^[12]
Precautionary Statements	P261: Avoid breathing dust/fumes/gas/mist/vapors/spray. ^[12] P264: Wash skin thoroughly after handling. ^[12] P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	Store in a well-ventilated place. Keep container tightly closed. ^[6] Keep away from heat, sparks, and flame. ^[6]
Incompatible Materials	Strong oxidizing agents, Strong bases. ^[6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use chemical safety goggles and/or a face shield.[6]
- Skin Protection: Wear chemically resistant gloves and protective clothing.[6]
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respirator with an appropriate filter (e.g., type ABEK).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-5-nitrobenzotrifluoride | 777-37-7 [chemicalbook.com]
- 2. nbinnno.com [nbinnno.com]
- 3. nbinnno.com [nbinnno.com]
- 4. 2-氯-5-硝基三氟甲苯 | 777-37-7 [m.chemicalbook.com]
- 5. 2-Chloro-5-nitrobenzotrifluoride 97 777-37-7 [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. 2-Chloro-5-nitrobenzotrifluoride | C7H3ClF3NO2 | CID 61213 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. scbt.com [scbt.com]
- 9. 777-37-7 | 2-Chloro-5-nitrobenzotrifluoride [fluoromart.com]
- 10. 2-Chloro-5-nitrobenzotrifluoride synthesis - chemicalbook [chemicalbook.com]
- 11. 5-Chloro-2-nitrobenzotrifluoride(118-83-2) 1H NMR [m.chemicalbook.com]
- 12. synquestlabs.com [synquestlabs.com]
- To cite this document: BenchChem. [physical and chemical properties of 2-Chloro-5-nitrobenzotrifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146372#physical-and-chemical-properties-of-2-chloro-5-nitrobenzotrifluoride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com